Technical Guide: 6-Bromo-2-(3-fluorophenyl)-4H-chromen-4-one

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Compound of Interest	
Compound Name:	*6-Bromo-2-(3-fluorophenyl)-4H-chromen-4-one*
CAS No.:	*213894-73-6*
Cat. No.:	*B3252110*

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Synthetic Architecture, Physicochemical Profiling, and Medicinal Chemistry Applications[1]

Executive Summary

This guide provides an in-depth technical analysis of **6-Bromo-2-(3-fluorophenyl)-4H-chromen-4-one**, a halogenated flavone derivative.[1] This molecule represents a "privileged scaffold" in medicinal chemistry, combining the pharmacophoric features of the flavone backbone with specific halogen substitutions designed to modulate metabolic stability and binding affinity.

Primary applications for this chemotype include ligands for the central benzodiazepine receptor (BZR/GABA-A) and potential kinase inhibitors. The presence of the C6-Bromine and C3'-Fluorine atoms allows for precise structure-activity relationship (SAR) probing, specifically targeting halogen bonding interactions and blocking metabolic oxidation at the phenyl ring.

Structural Identity & Informatics

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Chemical Identifiers

Parameter	Value
IUPAC Name	6-Bromo-2-(3-fluorophenyl)-4H-chromen-4-one
Common Name	6-Bromo-3'-fluoroflavone
Molecular Formula	$C_{15}H_8BrFO_2$
Molecular Weight	319.13 g/mol
Exact Mass	317.969 g/mol
SMILES	O=C1C=C(OC2=C1C=C(Br)C=C2)C3=CC=CC(F)=C3
InChI Key	(Generated from structure) InChI=1S/C15H8BrFO2/c16-10-5-6-14-12(9-10)13(18)8-15(19-14)11-3-1-2-4-11/h1-9H

Physicochemical Properties (Predicted)

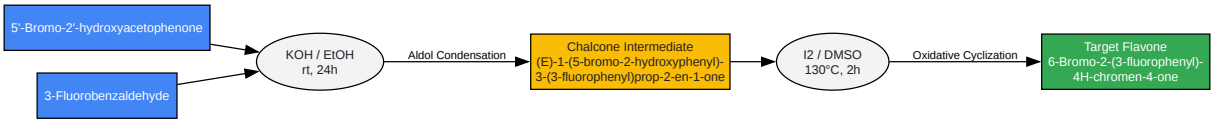
- LogP (Lipophilicity): ~4.3 (High lipophilicity due to di-halogenation)
- TPSA (Topological Polar Surface Area): ~30.2 $Å^2$ (Favorable for BBB penetration)
- H-Bond Donors: 0
- H-Bond Acceptors: 2 (Ketone, Ether)

Synthetic Architecture

The most robust, self-validating protocol for synthesizing this flavone is the Claisen-Schmidt Condensation followed by Oxidative Cyclization. This route is preferred over the Baker-Venkataraman rearrangement for this specific substrate because it avoids the isolation of sensitive ester intermediates.

Reaction Workflow (DOT Visualization)

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Figure 1: Two-step synthetic pathway via chalcone intermediate.

Detailed Protocol

Step 1: Synthesis of the Chalcone Intermediate

- Reagents: Dissolve 5'-bromo-2'-hydroxyacetophenone (1.0 eq) and 3-fluorobenzaldehyde (1.1 eq) in Ethanol (10 mL/mmol).
- Catalysis: Add aqueous KOH (40%, 3.0 eq) dropwise at 0°C.
- Reaction: Allow the mixture to stir at room temperature for 24 hours. The solution will typically turn deep yellow/orange, indicating chalcone formation.
- Workup: Pour the reaction mixture into crushed ice/HCl. Filter the yellow precipitate.
- Validation: ^{1}H NMR should show trans-olefinic protons (

  Hz) at

  7.5–8.0 ppm.

Step 2: Oxidative Cyclization (I_2/DMSO Method)

- Setup: Suspend the chalcone (1.0 eq) in DMSO (5 mL/mmol).
- Oxidation: Add a catalytic amount of Iodine (I_2, 0.1–0.2 eq).
- Heating: Heat the mixture to 130°C for 1–2 hours. The reaction proceeds via an intramolecular Michael addition followed by oxidative dehydrogenation.

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- Quenching: Cool to room temperature and pour into aqueous Sodium Thiosulfate (

) to remove excess iodine.

- Purification: Recrystallize the crude solid from Methanol/Chloroform.

Medicinal Chemistry Rationale

This molecule is not a random assembly; it is designed to exploit specific molecular interactions.

Structure-Activity Relationship (SAR) Logic

- The Flavone Core: A planar, bicyclic scaffold that mimics the adenosine ring of ATP (kinase targeting) and overlaps with the benzodiazepine binding pocket.
- 6-Bromo Substitution:
  - Halogen Bonding: The bromine atom acts as a

    -hole donor, capable of forming halogen bonds with carbonyl backbone oxygens in target proteins (e.g., GABA-A receptor

    /

    interface).
  - Lipophilicity: Increases

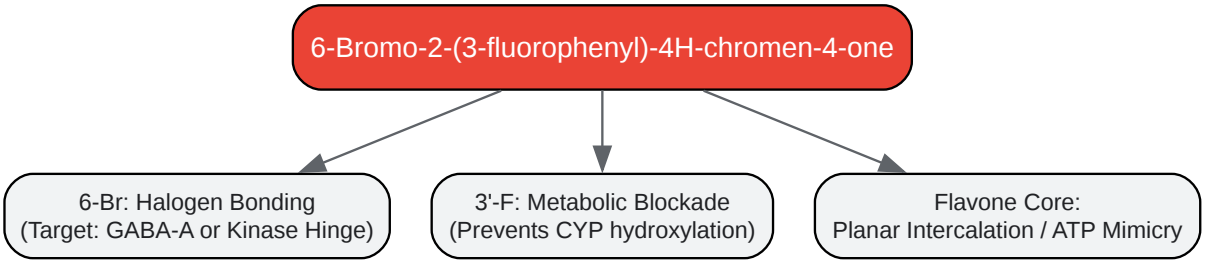
    , enhancing blood-brain barrier (BBB) permeability, critical for CNS targets.
- 3'-Fluoro Substitution:
  - Metabolic Blocking: The 3' position on the B-ring is a common site for CYP450-mediated hydroxylation. Fluorine blocks this metabolic soft spot, extending the half-life (

).
  - Electronic Effect: The electron-withdrawing nature of fluorine modulates the acidity of the B-ring protons and alters the

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-stacking potential.

Mechanism of Action Visualization



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Figure 2: Pharmacophoric dissection of the molecule.

Biological Context & Screening

Primary Target: Benzodiazepine Receptors

Research indicates that 6-substituted flavones, particularly 6-bromoflavone, act as high-affinity ligands for the central benzodiazepine receptor (BZR).

- Activity: Anxiolytic-like effects without significant sedation or myorelaxation.
- Protocol: Radioligand binding assay using [^{3}H]-Flunitrazepam in rat cortical membranes.
- Expected

  : 6-bromoflavone derivatives typically exhibit

  values in the nanomolar range (40–70 nM).

Secondary Target: Kinase Inhibition

Flavones are competitive inhibitors of the ATP-binding site in kinases (e.g., PI3K, EGFR).

- Screening: FRET-based kinase assays.
- Note: The 3'-F substitution may alter selectivity compared to the unsubstituted parent.

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